

Physikalisch-chemische Eigenschaften von (2-Benzyloxy-ethoxy)-acetaldehyd: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Benzyloxy-ethoxy)-acetaldehyde

Cat. No.: B1444360

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet einen detaillierten Überblick über die physikalisch-chemischen Eigenschaften, Synthesewege und Sicherheitsaspekte von (2-Benzyloxy-ethoxy)-acetaldehyd und seinem nahen Analogon (2-Benzyloxy)-acetaldehyd. Aufgrund der begrenzten verfügbaren Daten für (2-Benzyloxy-ethoxy)-acetaldehyd wird eine umfassende Analyse seines Analogons als Referenzpunkt bereitgestellt.

Übersicht über (2-Benzyloxy-ethoxy)-acetaldehyd (CAS: 869310-52-1)

Die öffentlich zugänglichen Informationen zu (2-Benzyloxy-ethoxy)-acetaldehyd sind begrenzt. Die nachstehende Tabelle fasst die verfügbaren Daten zusammen.

Eigenschaft	Wert
Chemischer Name	2-(2-(Benzyloxy)ethoxy)acetaldehyd
CAS-Nummer	869310-52-1
Summenformel	C ₁₁ H ₁₄ O ₃ [1]
Molekulargewicht	194,23 g/mol [1]

Sicherheitshinweise: Sicherheitsdatenblätter weisen darauf hin, dass diese Verbindung explosive Peroxide bilden kann und als Augen- und Atemwegsreizend eingestuft ist. Es besteht der Verdacht auf erbgutverändernde und krebserregende Eigenschaften. Besondere Vorsichtsmaßnahmen beim Umgang sind erforderlich, einschließlich der Arbeit unter einem Abzug und der Vermeidung der Bildung von Dämpfen und Aerosolen.

Detaillierte Analyse des Analogons: (2-Benzyloxy)-acetaldehyd (CAS: 60656-87-3)

Als eng verwandte Verbindung dient (2-Benzyloxy)-acetaldehyd als wertvolles Surrogat für das Verständnis der wahrscheinlichen Eigenschaften von (2-Benzyloxy-ethoxy)-acetaldehyd.

Physikalisch-chemische Eigenschaften

Die quantitativen Daten für (2-Benzyloxy)-acetaldehyd sind in der folgenden Tabelle zusammengefasst.

Eigenschaft	Wert	Quelle(n)
Chemischer Name	2-(Benzyloxy)acetaldehyd	[2][3]
CAS-Nummer	60656-87-3	[2][3]
Summenformel	C ₉ H ₁₀ O ₂	[2][3]
Molekulargewicht	150,17 g/mol	[2][3]
Siedepunkt	118-120 °C bei 13 mmHg	[2]
Dichte	1,069 g/mL bei 25 °C	[2]
Brechungsindex	n _{20/D} 1,518	[2]
Erscheinungsbild	Klares, farbloses Öl	[3]
Lagerung	2-8°C im Kühlschrank	[3]

Spektroskopische Daten

Obwohl spezifische Spektren nicht direkt in diesem Dokument wiedergegeben werden, deuten Referenzen auf die Verfügbarkeit von ¹H-NMR-, ¹³C-NMR- und FTIR-Spektroskopiedaten zur Charakterisierung dieser Verbindung hin.[3]

Syntheseprotokolle

Ein etabliertes Verfahren zur Herstellung von Benzyloxyacetaldehyd ist die Oxidation von 2-Benzyloxyethanol.[4] Dieses Verfahren kann theoretisch an die Synthese von (2-Benzyloxyethoxy)-acetaldehyd aus 2-(2-(Benzyloxy)ethoxy)ethan-1-ol angepasst werden.

Beispielhaftes experimentelles Protokoll: Oxidation von 2-Benzyloxyethanol

Dieses Protokoll beschreibt ein allgemeines Verfahren zur Synthese von (2-Benzyloxy)-acetaldehyd.

Materialien:

- 2-Benzyloxyethanol

- Oxidationsmittel (z. B. Pyridiniumchlorochromat (PCC), Dess-Martin-Periodinan)
- Wasserfreies Lösungsmittel (z. B. Dichlormethan)
- Natriumsulfat (wasserfrei)
- Silicagel für die Säulenchromatographie

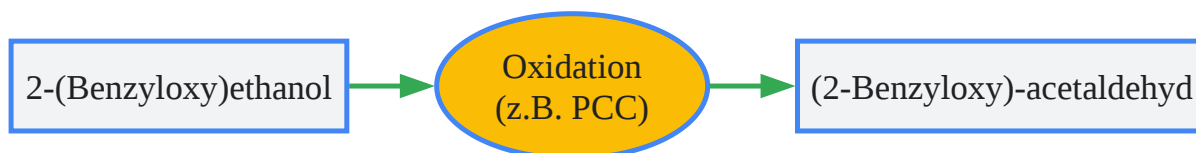
Verfahren:

- Lösen Sie 2-Benzyloxyethanol in wasserfreiem Dichlormethan in einem trockenen Reaktionskolben unter inerter Atmosphäre.
- Kühlen Sie die Lösung in einem Eisbad auf 0 °C.
- Fügen Sie das Oxidationsmittel portionsweise unter Rühren hinzu.
- Lassen Sie die Reaktion bei 0 °C bis Raumtemperatur für die in der Literatur angegebene Zeit (typischerweise einige Stunden) laufen und überwachen Sie den Fortschritt mittels Dünnschichtchromatographie (DC).
- Nach Abschluss der Reaktion wird die Reaktionsmischung durch ein Kissen aus Celite oder Silicagel filtriert, um das Oxidationsmittel zu entfernen.
- Das Filtrat wird mit Wasser und Salzlösung gewaschen.
- Die organische Phase wird über wasserfreiem Natriumsulfat getrocknet, filtriert und das Lösungsmittel unter reduziertem Druck entfernt.
- Der Rohaldehyd wird durch Säulenchromatographie auf Silicagel gereinigt, um das reine (2-Benzyloxy)-acetaldehyd zu erhalten.

Anmerkung: Aldehyde können empfindlich auf Oxidation und Polymerisation reagieren. Es wird empfohlen, sie unter inerter Atmosphäre zu lagern und gegebenenfalls Stabilisatoren wie Hydrochinon zu verwenden.^[2]

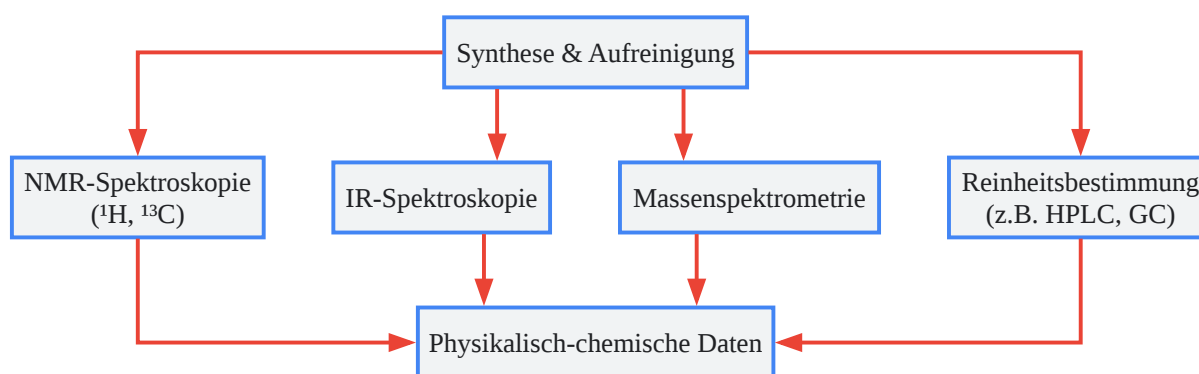
Visualisierungen

Die folgenden Diagramme veranschaulichen den Syntheseweg und den logischen Arbeitsablauf für die Charakterisierung.



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Syntheseweg für (2-Benzyloxy)-acetaldehyd.



[Click to download full resolution via product page](#)

Abbildung 2: Logischer Arbeitsablauf für die Charakterisierung.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 869310-52-1|2-(2-(Benzyloxy)ethoxy)acetaldehyde|BLD Pharm [bldpharm.com]
- 2. Benzyloxyacetaldehyde 97 60656-87-3 [sigmaaldrich.com]

- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. US6624331B1 - Process for the preparation of benzyloxyacetaldehyde - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physikalisch-chemische Eigenschaften von (2-Benzyloxy-ethoxy)-acetaldehyd: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1444360#physicochemical-properties-of-2-benzyloxy-ethoxy-acetaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com